

m-Tolyl Isocyanate: A Thermochemical Data Guide

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Compound of Interest

Compound Name: *m*-Tolyl isocyanate

CAS No.: 621-29-4

Cat. No.: B147536

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Introduction

m-Tolyl isocyanate (CAS 621-29-4), also known as 3-methylphenyl isocyanate, is an aromatic isocyanate that serves as a crucial intermediate in the synthesis of a wide range of products, including polyurethanes, pesticides, and pharmaceuticals. Its high reactivity, attributed to the isocyanate functional group (-NCO), makes it a versatile building block in organic chemistry.^[1] A thorough understanding of its thermochemical properties is essential for process optimization, safety assessments, and the development of novel applications.

This technical guide provides a summary of the available physical data for **m-tolyl isocyanate**. While specific experimental thermochemical data such as standard enthalpy of formation, standard molar entropy, and heat capacity are not readily available in the public domain, this document outlines the established experimental protocols for determining these crucial parameters. Furthermore, this guide illustrates the industrial synthesis of **m-tolyl isocyanate** and a proposed experimental workflow for its thermochemical characterization.

Physicochemical Properties of m-Tolyl Isocyanate

The following table summarizes the known physical and chemical properties of **m-tolyl isocyanate**.

Property	Value	Reference
Molecular Formula	C ₈ H ₇ NO	[1]
Molecular Weight	133.15 g/mol	[1]
Appearance	Clear colorless to pale yellow liquid	
Density	1.033 g/mL at 25 °C	
Boiling Point	75-76 °C at 12 mmHg	
Flash Point	65 °C (closed cup)	[2]
Refractive Index	1.5295-1.5320 at 20 °C	
CAS Number	621-29-4	[1]

Experimental Protocols for Thermochemical Data Determination

The following sections detail the standard experimental methodologies for determining the key thermochemical properties of liquid organic compounds like **m-tolyl isocyanate**.

Determination of Standard Enthalpy of Formation by Combustion Calorimetry

The standard enthalpy of formation ($\Delta_f H^\circ$) of an organic compound is typically determined from its standard enthalpy of combustion ($\Delta_c H^\circ$), which is measured using bomb calorimetry.[3] The process involves the complete combustion of a known mass of the substance in a high-pressure oxygen atmosphere within a constant-volume container (the "bomb").

Experimental Procedure:

- **Sample Preparation:** A precise mass of high-purity **m-tolyl isocyanate** is placed in a crucible within the combustion bomb. A cotton fuse of known mass and heat of combustion is positioned to ensure ignition.
- **Bomb Assembly:** The bomb is sealed and pressurized with pure oxygen to approximately 3 MPa.[4]
- **Calorimeter Setup:** The bomb is submerged in a known mass of water in a well-insulated calorimeter. The system is allowed to reach thermal equilibrium.
- **Ignition and Data Acquisition:** The sample is ignited by passing an electric current through an ignition wire. The temperature of the water is meticulously recorded at regular intervals before, during, and after the combustion to determine the temperature change (ΔT).[3]
- **Analysis of Products:** The contents of the bomb are analyzed post-combustion to quantify the formation of nitric acid and any unburned carbon, allowing for necessary corrections.[5]
- **Calculation:** The heat released by the combustion is calculated from the temperature rise of the calorimeter system, which has been pre-calibrated using a standard substance with a known heat of combustion, such as benzoic acid. Corrections are applied for the heat of combustion of the fuse and the formation of nitric acid to determine the standard internal energy of combustion ($\Delta_c U^\circ$). The standard enthalpy of combustion ($\Delta_c H^\circ$) and subsequently the standard enthalpy of formation ($\Delta_f H^\circ$) are then calculated using thermodynamic relationships.[3][4]

Determination of Heat Capacity by Differential Scanning Calorimetry (DSC)

The specific heat capacity (C_p) of a liquid can be accurately measured using Differential Scanning Calorimetry (DSC).[6] This technique measures the difference in heat flow between a sample and a reference as a function of temperature.[7]

Experimental Procedure:

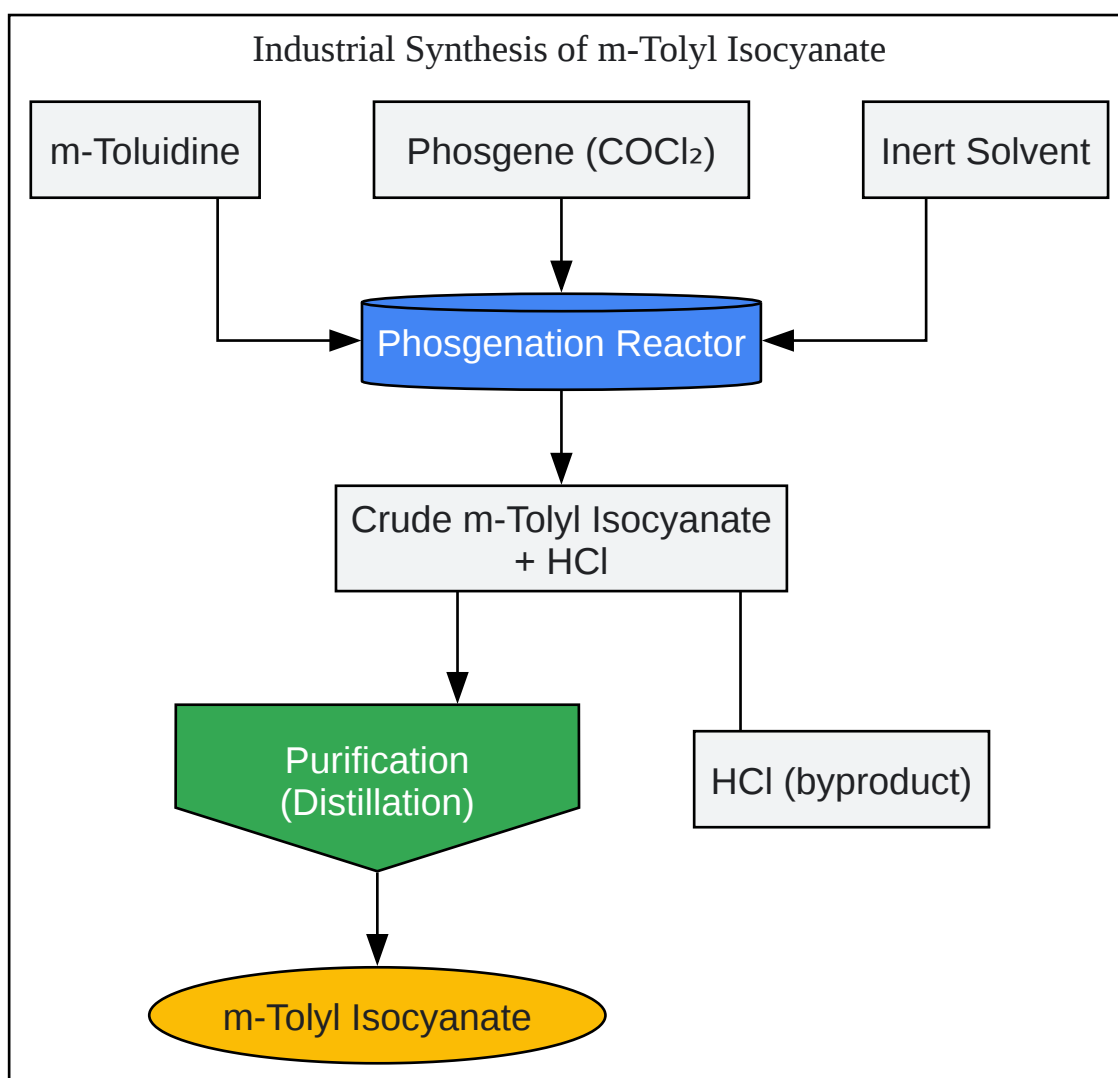
- **Sample and Reference Preparation:** A known mass of **m-tolyl isocyanate** is hermetically sealed in an aluminum DSC pan. An empty, sealed pan is used as a reference.

- Instrument Setup: The sample and reference pans are placed in the DSC cell. The desired temperature program is set, which typically involves a heating-cooling-heating cycle at a constant rate (e.g., 10-20 °C/min).[6][8]
- Data Collection: Three DSC scans are performed:
 - An initial scan with an empty pan to establish a baseline.
 - A scan with a sapphire standard for calibration, as its heat capacity is well-characterized.
 - A scan with the **m-tolyl isocyanate** sample.[9]
- Calculation: The heat flow difference between the baseline and the sample scan is directly proportional to the specific heat capacity of the sample. By comparing the heat flow required to heat the sample with that required to heat the sapphire standard, the specific heat capacity of **m-tolyl isocyanate** can be determined as a function of temperature.[10]

Process and Experimental Workflow Visualizations

Industrial Synthesis of m-Tolyl Isocyanate

The primary industrial route for the production of **m-tolyl isocyanate** is the phosgenation of m-toluidine.[11] This process involves the reaction of m-toluidine with phosgene in an inert solvent.

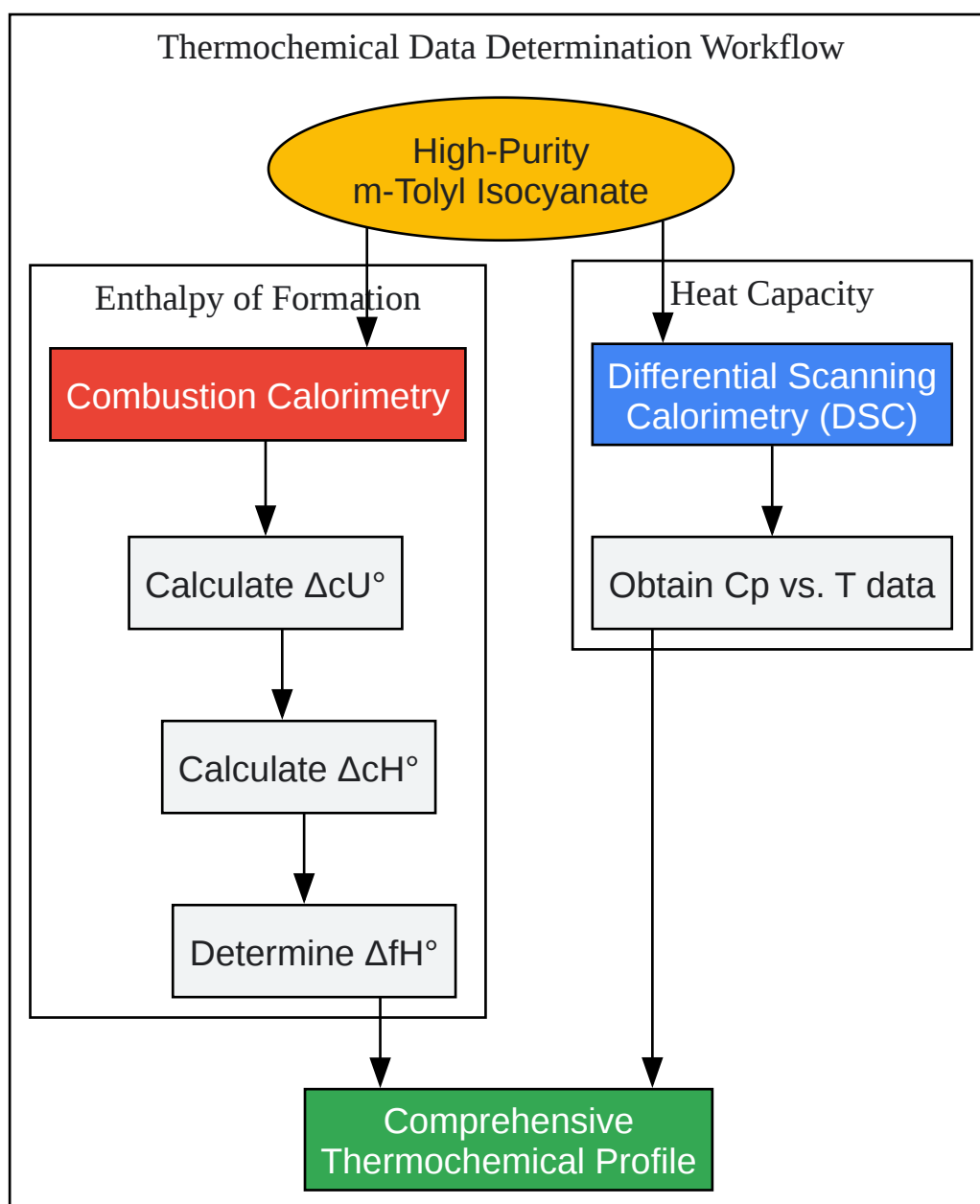


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Caption: Industrial production of **m-tolyl isocyanate** via phosgenation.

Experimental Workflow for Thermochemical Characterization

The following diagram illustrates a logical workflow for the experimental determination of the thermochemical properties of **m-tolyl isocyanate**.



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Caption: Experimental workflow for thermochemical analysis.

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